

Application Notes and Protocols for Growing Large Single Crystals of Ammonium Alum

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Compound of Interest

Compound Name: Aluminum ammonium sulfate

CAS No.: 7784-25-0

Cat. No.: B1230314

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Introduction

Ammonium alum (Ammonium Aluminum Sulfate Dodecahydrate, $\text{NH}_4\text{Al}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$) is a readily available and safe compound that forms well-defined octahedral crystals. The ability to grow large, high-quality single crystals is crucial for various scientific applications, including X-ray crystallography, seeding in industrial crystallization processes, and solid-state physics research. This document provides a detailed experimental setup and protocol for the reproducible growth of large single crystals of ammonium alum.

Data Presentation

The growth of ammonium alum crystals is highly dependent on the concentration of the solution, which in turn is governed by the solubility of the salt at different temperatures. A supersaturated solution is essential for crystal growth, and understanding the solubility curve is key to preparing an optimal growth medium.

Temperature (°C)	Solubility (g / 100 g H ₂ O)
20	15[1]
25	~18
30	~22
40	~30
50	~40
100	~150[2]

Note: The solubility data at 25, 30, 40, and 50 °C are interpolated from graphical data and should be considered approximate.

Experimental Protocols

This protocol is divided into three main stages: preparation of the supersaturated solution, generation and selection of a seed crystal, and the growth of the large single crystal.

Part 1: Preparation of the Supersaturated Solution

- Materials and Equipment:
 - Ammonium alum ($\text{NH}_4\text{Al}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$)
 - Distilled or deionized water
 - Beakers (various sizes)
 - Heating plate with magnetic stirring capability
 - Magnetic stir bar
 - Thermometer
 - Filter paper

- Funnel
- Procedure:
 1. Based on the solubility table, determine the desired saturation temperature. A common approach is to create a solution saturated at an elevated temperature, which will become supersaturated upon cooling to room temperature. For example, to create a supersaturated solution at 20°C, you might prepare a saturated solution at 40°C.
 2. Measure 100 mL of distilled water into a beaker.
 3. Gently heat the water on the heating plate to the desired saturation temperature (e.g., 40°C) and place a magnetic stir bar in the beaker to begin stirring.
 4. Gradually add ammonium alum powder to the heated water while stirring continuously. Continue adding the salt until no more dissolves and a small amount of undissolved solid remains at the bottom of the beaker. This indicates a saturated solution at that temperature.
 5. Once saturated, remove the beaker from the heat and turn off the stirrer.
 6. Allow the solution to cool slightly. While still warm, filter the solution through filter paper into a clean beaker to remove any undissolved particles or impurities. This filtered solution is now a supersaturated stock solution at room temperature.

Part 2: Seed Crystal Generation and Selection

- Materials and Equipment:
 - Supersaturated ammonium alum solution
 - Petri dish or a shallow, flat-bottomed glass dish
 - Tweezers
 - Magnifying glass (optional)
- Procedure:

1. Pour a small amount of the warm, supersaturated solution into a petri dish.
2. Cover the dish loosely with a piece of paper or foil to prevent dust contamination while allowing for slow evaporation.
3. Place the dish in a location where it will not be disturbed and where the temperature is relatively stable.
4. After 24-48 hours, small seed crystals should have formed at the bottom of the dish.
5. Carefully pour off the remaining solution.
6. Examine the small crystals, using a magnifying glass if necessary. Select a seed crystal that is a single, well-formed octahedron, transparent, and free of visible defects or agglomerations. A good seed crystal is typically 3-5 mm in size.^[3]
7. Using clean tweezers, carefully remove the selected seed crystal and place it on a clean, dry surface.

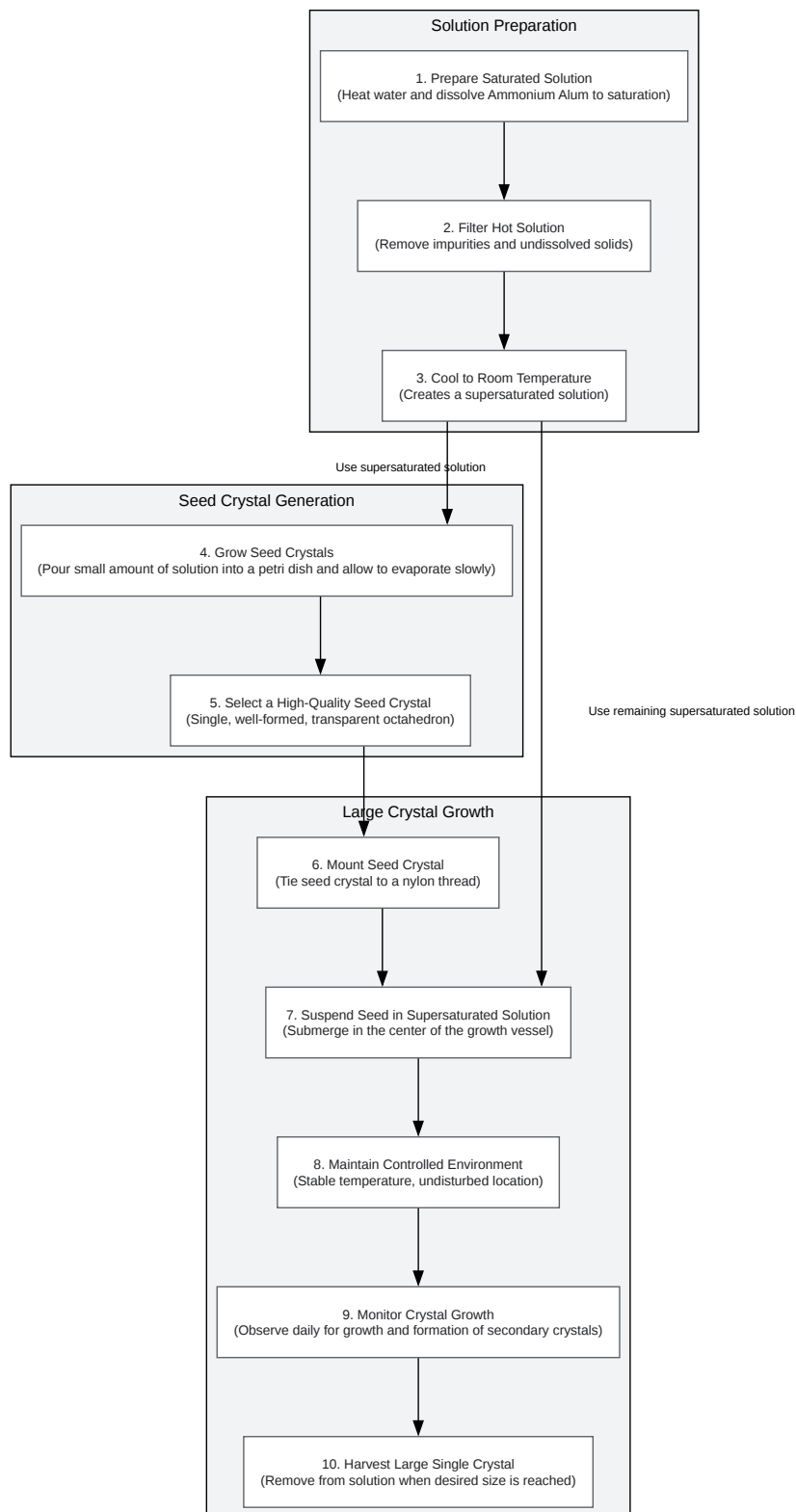
Part 3: Large Single Crystal Growth

- Materials and Equipment:
 - Selected seed crystal
 - Supersaturated ammonium alum solution
 - Crystal growing vessel (e.g., a large, clean beaker or jar)
 - Nylon fishing line or thin thread
 - A support rod (e.g., a pencil or glass rod)
 - Filter paper or foil to cover the vessel
- Procedure:
 1. Tie a length of nylon fishing line securely around the selected seed crystal. Nylon is preferred as it is non-porous and less likely to nucleate unwanted crystals.

2. Suspend the seed crystal from the support rod by tying the other end of the fishing line to it. Adjust the length of the line so that the crystal will be fully submerged in the center of the growing solution, without touching the sides or bottom of the vessel.
3. Carefully pour the supersaturated stock solution into the crystal growing vessel.
4. Gently lower the suspended seed crystal into the solution.
5. Cover the vessel with filter paper or foil to prevent contamination and slow down evaporation.
6. Place the entire setup in a location with a stable temperature and where it will remain undisturbed. Temperature fluctuations can cause the crystal to dissolve or grow too quickly, leading to imperfections.^[4] A controlled environment, such as an incubator set to a constant temperature just below the saturation temperature of the solution, is ideal.^[5]
7. Monitor the crystal growth daily. Over several days to weeks, the seed crystal will grow larger as ammonium alum deposits onto its faces.
8. If small, unwanted crystals begin to form on the walls of the vessel or at the bottom, it is advisable to carefully remove the main crystal, filter the solution, and transfer both to a new, clean vessel.
9. If the crystal growth slows or stops, it may indicate that the solution is no longer sufficiently supersaturated. In this case, the solution can be gently heated to dissolve more ammonium alum, then cooled and filtered before reintroducing the crystal.^[4]

Mandatory Visualization

Experimental Workflow for Large Single Crystal Growth of Ammonium Alum

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Caption: Workflow for growing large single crystals of ammonium alum.

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